

Safeguarding Your Research: A Comprehensive Guide to Handling 5-Aminoindan

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Compound of Interest

Compound Name: 5-Aminoindan

Cat. No.: B044798

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For Immediate Implementation: This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **5-Aminoindan**. Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Operational Plan: Personal Protective Equipment (PPE)

When handling **5-Aminoindan**, a comprehensive approach to personal protection is mandatory to prevent exposure through inhalation, skin contact, or eye contact.^{[1][2][3]} The following personal protective equipment is required:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[1][2]} A face shield may be necessary for splash protection.^[4]
- Skin Protection:
 - Gloves: Chemical-resistant gloves are required.^[5] Inspect gloves for any damage before use and employ proper removal techniques to avoid skin contact.^[5] It is recommended to change gloves regularly, approximately every 30 to 60 minutes, or immediately if contamination is known or suspected.^[6]

- Protective Clothing: Wear suitable protective clothing to prevent skin exposure.[3] This includes a lab coat or a one-piece coverall.[7] Protective gowns should not be worn outside the immediate work area to prevent the spread of contamination.[6]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator, particularly if exposure limits are exceeded, if irritation is experienced, or where dust formation is likely.[1][2] A dust mask of type N95 (US) is a suitable option.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data related to the safe handling of **5-Aminoindan**.

Property	Value	Source(s)
Flash Point	> 110 °C / > 230 °F	[1][2]
Autoignition Temp.	500 °C / 932 °F	[1][2]
Boiling Point	247-249 °C / 745 mmHg	[3]
Melting Point	34-36 °C	[3]
Incompatibility	Acids, Strong oxidizing agents	[1][2]
Hazardous Decomp.	Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2)	[1][2]

Procedural Guidance: Handling and Storage

Handling:

- Ventilation: Always handle **5-Aminoindan** in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation exposure.[1][2]
- Avoid Contact: Take all necessary precautions to avoid direct contact with skin, eyes, and clothing.[1][2][5] Do not ingest or inhale the substance.[1][2]
- Prevent Dust Formation: Minimize the creation of dust during handling.[1][2]

- Hygiene Practices: Wash hands and any exposed skin thoroughly after handling.[1][8] Do not eat, drink, or smoke in the designated work area.[1][8]

Storage:

- Container: Keep containers of **5-Aminoindan** tightly closed.[1][2]
- Conditions: Store in a dry, cool, and well-ventilated place.[1][2]
- Incompatibles: Store away from incompatible materials such as acids and strong oxidizing agents.[1][2]

Disposal Plan

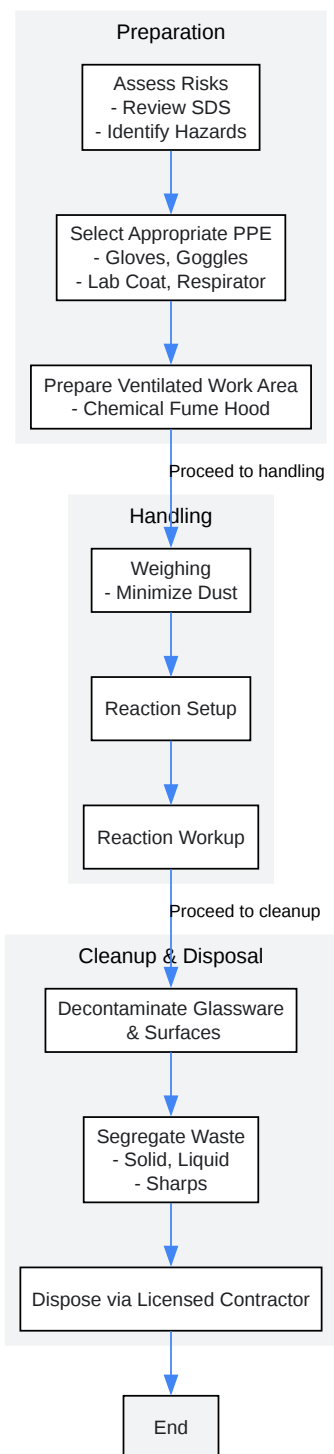
The disposal of **5-Aminoindan** and its containers must be conducted in compliance with all local, regional, and national regulations.

- Waste Characterization: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste.[1][2]
- Approved Disposal: Dispose of the contents and container by sending them to an approved waste disposal plant.[1][2] This should be done through a licensed professional waste disposal service.[5]
- Container Disposal: Contaminated packaging should be disposed of as unused product.[5]
- Environmental Protection: Do not release **5-Aminoindan** into the environment or allow it to enter drains.[1][2]

Experimental Workflow for Safe Handling

The following diagram outlines the necessary steps for the safe handling of **5-Aminoindan** from receipt to disposal.

Safe Handling Workflow for 5-Aminoindan



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Caption: Workflow for the safe handling of **5-Aminoindan**.

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